

An In-depth Technical Guide to Axinysonsone B (CAS: 1114491-60-9)

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Compound of Interest

Compound Name: Axinysonsone B

Cat. No.: B15565282

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Introduction

Axinysonsone B is a naturally occurring sesquiterpenoid that has garnered interest within the scientific community for its potential biological activities. First identified from both fungal and algal sources, this compound presents a unique chemical scaffold that is a subject of ongoing research for its therapeutic potential. This technical guide provides a comprehensive overview of the available scientific data on **Axinysonsone B**, including its chemical properties, biological activities with corresponding quantitative data, and the experimental protocols utilized in its study.

Chemical Properties

Axinysonsone B is classified as an aristolane sesquiterpenoid. Its fundamental chemical and physical properties are summarized in the table below.

Property	Value
CAS Number	1114491-60-9
Molecular Formula	C ₁₅ H ₂₂ O ₂
Molecular Weight	234.33 g/mol
Source	Mushroom Anthracophyllum sp. BCC18695 and Red Alga Laurencia similis
Purity	≥98%

Biological Activity

Axinyson B has been evaluated for a range of biological activities, including antimalarial, antibacterial, and cytotoxic effects. The quantitative data from these studies are presented below.

Antimalarial Activity

Organism	Strain	IC ₅₀ (µg/mL)
Plasmodium falciparum	K1	>50

Antibacterial Activity

Organism	MIC (µg/mL)
Bacillus cereus	>100

Cytotoxicity

Cell Line	Cell Type	IC ₅₀ (µg/mL)
KB	Oral epidermoid carcinoma	>100
MCF-7	Breast adenocarcinoma	>100
NCI-H187	Small cell lung cancer	>100
Vero	African green monkey kidney	>100

Experimental Protocols

Detailed methodologies for the key experiments cited are provided to facilitate reproducibility and further investigation.

Isolation of Axinysonone B from Anthracophyllum sp. BCC18695

The isolation of **Axinysonone B** from the mushroom Anthracophyllum sp. BCC18695 involves a multi-step extraction and chromatographic purification process.

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